

Application Notes and Protocols for NSC2805

Cytotoxicity Assay in Cancer Cell Lines

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Compound of Interest

Compound Name: NSC2805

Cat. No.: B1680210

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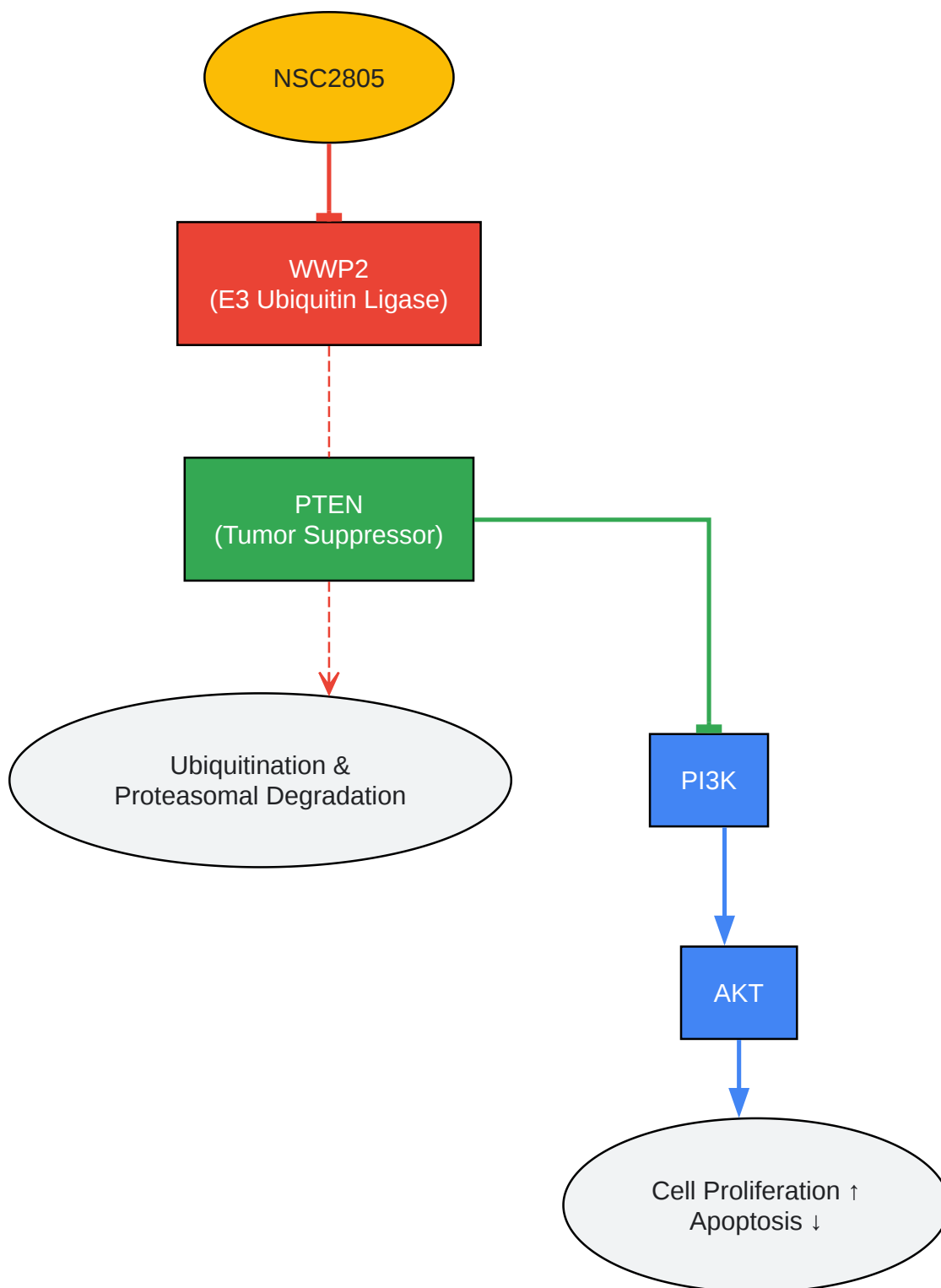
Introduction

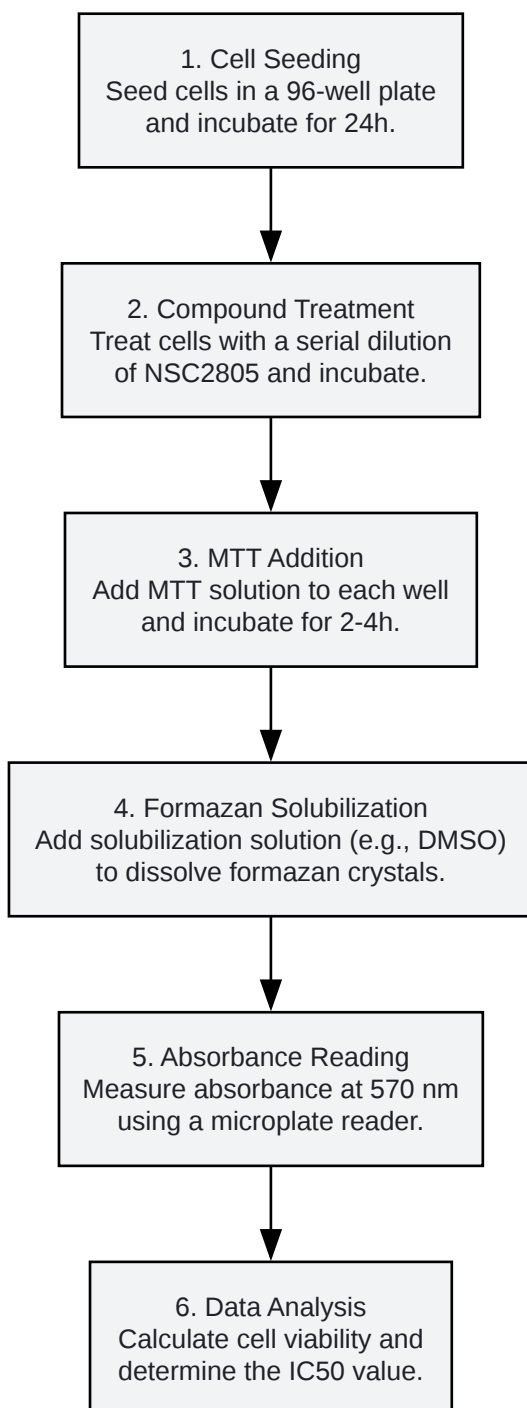
NSC2805 is a potent and specific small molecule inhibitor of the E3 ubiquitin ligase WWP2 (WW domain-containing E3 ubiquitin-protein ligase 2).^{[1][2]} WWP2 has been identified as a key regulator of the tumor suppressor protein PTEN (Phosphatase and Tensin homolog).^{[3][4]} By catalyzing the ubiquitination and subsequent proteasomal degradation of PTEN, WWP2 promotes the activation of the pro-survival PI3K/AKT signaling pathway, which is frequently dysregulated in many cancers. **NSC2805**, by inhibiting WWP2, is expected to stabilize PTEN levels, thereby suppressing the PI3K/AKT pathway and inducing cytotoxicity in cancer cells. These application notes provide a comprehensive overview and detailed protocols for assessing the cytotoxic effects of **NSC2805** in cancer cell lines.

Mechanism of Action

NSC2805 exerts its anti-cancer effects by targeting the WWP2 E3 ubiquitin ligase. The primary mechanism involves the inhibition of WWP2's catalytic activity, which has an in vitro IC₅₀ of 0.38 μ M.^{[1][2]} This inhibition prevents the polyubiquitination of the tumor suppressor PTEN. Consequently, PTEN is spared from proteasomal degradation, leading to its accumulation in the cell. Elevated PTEN levels counteract the activity of phosphoinositide 3-kinase (PI3K), leading to reduced phosphorylation of AKT. The downregulation of the PI3K/AKT signaling pathway ultimately results in the inhibition of cell proliferation and the induction of apoptosis in cancer cells.

Signaling Pathway





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. WWP2 is overexpressed in human oral cancer, determining tumor size and poor prognosis in patients: downregulation of WWP2 inhibits the AKT signaling and tumor growth in mice - PMC [pmc.ncbi.nlm.nih.gov]
- 4. WWP2 ubiquitin ligase and it's isoforms: new biological insight and promising disease targets - PMC [pmc.ncbi.nlm.nih.gov]
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